

Technical Guide: Mass Spectrum Analysis of 1-Hexen-3-one-d3

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Compound of Interest

Compound Name: 1-Hexen-3-one - d3

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Audience: Researchers, Scientists, and Drug Development Professionals

Version: 1.0

Introduction

1-Hexen-3-one (propyl vinyl ketone) is an alpha,beta-unsaturated ketone with the molecular formula $C_6H_{10}O$.^{[1][2][3]} Its isotopically labeled analog, 1-Hexen-3-one-d3, is a valuable tool in various research applications. The incorporation of stable heavy isotopes like deuterium is widely used in drug development and metabolic research to trace the fate of molecules and to serve as internal standards for quantitative analysis.^[4]

Electron Ionization Mass Spectrometry (EI-MS) is a powerful technique for elucidating the structure of organic compounds. The high energy involved in EI (typically 70 eV) induces reproducible fragmentation of the parent molecule, creating a unique mass spectrum that serves as a molecular fingerprint.^[5] This guide provides an in-depth analysis of the mass spectrum of 1-Hexen-3-one-d3, detailing the experimental protocol, fragmentation pathways, and a comparative analysis with its non-deuterated counterpart. The specific deuterated isomer discussed is 1-Hexen-3-one-1,1,2-d3.^[6]

Experimental Protocol: GC-EI-MS Analysis

This section outlines a standard protocol for the analysis of 1-Hexen-3-one-d3 using Gas Chromatography coupled with Electron Ionization Mass Spectrometry (GC-EI-MS).

2.1 Sample Preparation

- **Standard Solution:** Prepare a 1 mg/mL stock solution of 1-Hexen-3-one-d3 in a volatile organic solvent such as dichloromethane or methanol.
- **Working Solution:** Dilute the stock solution to a final concentration of 10-100 µg/mL for GC-MS analysis.

2.2 Instrumentation

- **Gas Chromatograph:** Agilent 8890 GC System (or equivalent).
- **Mass Spectrometer:** Agilent 5977B GC/MSD (or equivalent single quadrupole mass spectrometer).
- **GC Column:** A non-polar capillary column, such as an HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness), is suitable for separating the analyte.

2.3 GC-MS Parameters

- **Inlet Temperature:** 250°C
- **Injection Volume:** 1 µL
- **Injection Mode:** Split (e.g., 50:1 split ratio)
- **Carrier Gas:** Helium at a constant flow rate of 1.0 mL/min.
- **Oven Temperature Program:**
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: Increase to 250°C at a rate of 15°C/min.
 - Final hold: Hold at 250°C for 5 minutes.
- **MS Transfer Line Temperature:** 280°C
- **Ion Source:** Electron Ionization (EI)

- Ion Source Temperature: 230°C
- Ionization Energy: 70 eV[5]
- Mass Analyzer: Quadrupole
- Scan Range: m/z 30-200

Mass Spectrum Analysis and Fragmentation

The fragmentation of 1-Hexen-3-one in EI-MS is primarily driven by cleavage at the bonds alpha to the carbonyl group (α -cleavage), a characteristic fragmentation pathway for ketones. [7][8][9] The presence of deuterium atoms at the 1 and 2 positions in 1-Hexen-3-one-1,1,2-d3 results in predictable mass shifts for specific fragments, confirming the location of the isotopic labels.

The molecular weight of non-deuterated 1-Hexen-3-one is 98.14 g/mol .[1][2] The deuterated analog, 1-Hexen-3-one-1,1,2-d3, has a molecular weight of approximately 101.16 g/mol .

3.1 Key Fragmentation Pathways

- Molecular Ion ($M^{+\bullet}$): The initial ionization event removes an electron, typically from the non-bonding lone pair on the oxygen atom, to form the molecular ion.
 - 1-Hexen-3-one: m/z 98
 - 1-Hexen-3-one-d3: m/z 101
- α -Cleavage: Loss of the Propyl Radical ($\bullet C_3H_7$): Cleavage of the C3-C4 bond results in the loss of a propyl radical (mass 43 Da). This forms a stable, resonance-stabilized acylium ion.
 - 1-Hexen-3-one Fragment: $[CH_2=CH-C\equiv O]^+$ at m/z 55.
 - 1-Hexen-3-one-d3 Fragment: $[CD_2=CD-C\equiv O]^+$. The mass shifts by +3 Da to m/z 58.
- α -Cleavage: Loss of the Vinyl Radical ($\bullet C_2H_3$ or $\bullet C_2D_3$): Cleavage of the C2-C3 bond results in the loss of a vinyl radical.

- 1-Hexen-3-one Fragment: Loss of $\bullet\text{C}_2\text{H}_3$ (mass 27 Da) forms the $[\text{O}\equiv\text{C}-\text{CH}_2\text{CH}_2\text{CH}_3]^+$ acylium ion at m/z 71.
- 1-Hexen-3-one-d3 Fragment: Loss of the deuterated vinyl radical $\bullet\text{C}_2\text{D}_3$ (mass 30 Da) forms the same acylium ion, $[\text{O}\equiv\text{C}-\text{CH}_2\text{CH}_2\text{CH}_3]^+$, also at m/z 71. The location of the deuterium labels means this fragment is identical to the non-deuterated version.

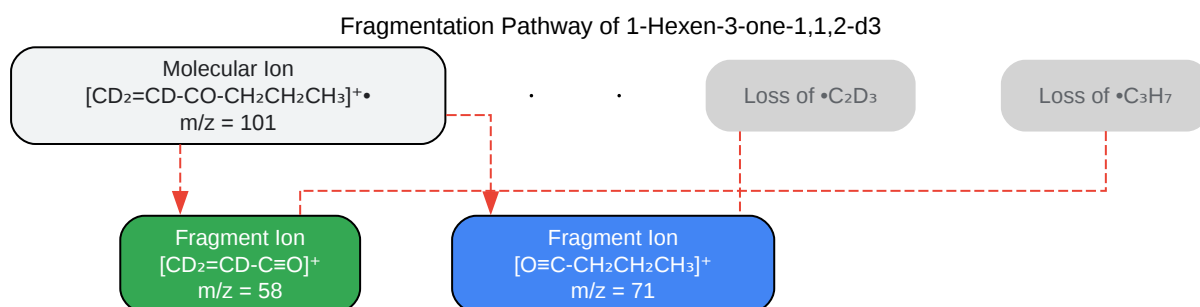
Data Summary

The table below summarizes the expected key ions in the mass spectra of 1-Hexen-3-one and its 1,1,2-d3 labeled analog.

m/z (1-Hexen-3-one)	m/z (1-Hexen-3-one-d3)	Proposed Ion Structure	Lost Neutral Fragment	Fragmentation Pathway
98	101	$[\text{C}_6\text{H}_{10}\text{O}]^{+\bullet} / [\text{C}_6\text{H}_7\text{D}_3\text{O}]^{+\bullet}$	-	Molecular Ion ($\text{M}^{+\bullet}$)
71	71	$[\text{C}_4\text{H}_7\text{O}]^+$	$\bullet\text{C}_2\text{H}_3 / \bullet\text{C}_2\text{D}_3$	α -Cleavage
55	58	$[\text{C}_3\text{H}_3\text{O}]^+ / [\text{C}_3\text{D}_3\text{O}]^+$	$\bullet\text{C}_3\text{H}_7$	α -Cleavage

Visualization of Fragmentation Pathway

The following diagram illustrates the primary electron ionization fragmentation pathways for 1-Hexen-3-one-1,1,2-d3.



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Caption: EI-MS fragmentation of 1-Hexen-3-one-d3 molecular ion.

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References

- 1. 1-Hexen-3-one [webbook.nist.gov]
- 2. 1-Hexen-3-one | C₆H₁₀O | CID 15395 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Hexen-3-one [webbook.nist.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. pubs.aip.org [pubs.aip.org]
- 6. chembk.com [chembk.com]
- 7. m.youtube.com [m.youtube.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. youtube.com [youtube.com]
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